

Ethyl mandelate safety and handling precautions

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Compound of Interest

Compound Name: Ethyl mandelate

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An In-depth Technical Guide to the Safe Handling of **Ethyl Mandelate**

For professionals engaged in research, scientific analysis, and drug development, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the safety considerations, handling precautions, and emergency procedures for **ethyl mandelate** (CAS: 774-40-3).

Chemical and Physical Properties

Ethyl mandelate is the ethyl ester of mandelic acid.^[1] Its physical and chemical properties are crucial for understanding its behavior under various laboratory conditions. Due to its specific melting range, the product may be a solid, liquid, a solidified melt, or a supercooled melt.^[2]

Property	Value	Source(s)
CAS Number	774-40-3	[2][3][4]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][4][5]
Molecular Weight	180.20 g/mol	[1][2]
Synonyms	Ethyl α-hydroxyphenylacetate, Mandelic acid ethyl ester	[2][3][6]
Appearance	Colorless to light yellow liquid; Colorless to white solid or semi-solid	[3][7][8]
Melting Point	24-27 °C	[2][7]
Boiling Point	253-255 °C (lit.); 133 °C / 13 mmHg (lit.)	[3][9][10]
Density	1.13 g/cm ³ at 20 °C; 1.115 g/mL at 25 °C	[2][3][10]
Flash Point	93 °C (199.4 °F); > 110 °C (> 230 °F)	[2][11]
Vapor Pressure	0.00026 mmHg	[1][8]
Refractive Index	n _{25/589} 1.5136	[2]
Storage Temperature	2-30°C; Store below +30°C	[2][9]

Hazard Identification and Toxicology

Ethyl mandelate is classified as hazardous, primarily due to its potential to cause serious eye irritation.[11]

2.1 GHS Classification

Pictogram	GHS07 (Exclamation mark)[2][7]
Signal Word	Warning[2][7][11]
Hazard Statements	H319: Causes serious eye irritation.[2][6] [11]H318: Causes serious eye damage.[1]H315: Causes skin irritation.[5]
Precautionary Statements	P264: Wash skin thoroughly after handling.[4] [6]P280: Wear protective gloves/eye protection/face protection.[3][4] [6]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4][6]P337+P313: If eye irritation persists: Get medical advice/attention. [3][4][6]

2.2 Toxicological Summary

The toxicological properties of **ethyl mandelate** have not been fully investigated.[11][12] The primary known hazard is severe eye irritation.[1][8] Available data is summarized below.

Toxicological Endpoint	Finding	Source(s)
Acute Toxicity	No data available	[4]
Skin Corrosion/Irritation	Causes skin irritation; some sources report no data available	[4][5]
Serious Eye Damage/Irritation	Category 2; Causes serious eye irritation; described as a severe eye irritant	[1][4][8][11]
Respiratory or Skin Sensitization	No data available	[4]
Germ Cell Mutagenicity	No data available	[4]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC	[12]
Reproductive Toxicity	No data available	[12]
STOT-Single Exposure	May cause respiratory irritation	[12]
STOT-Repeated Exposure	No data available	[4][12]
Aspiration Hazard	No data available	[4][12]

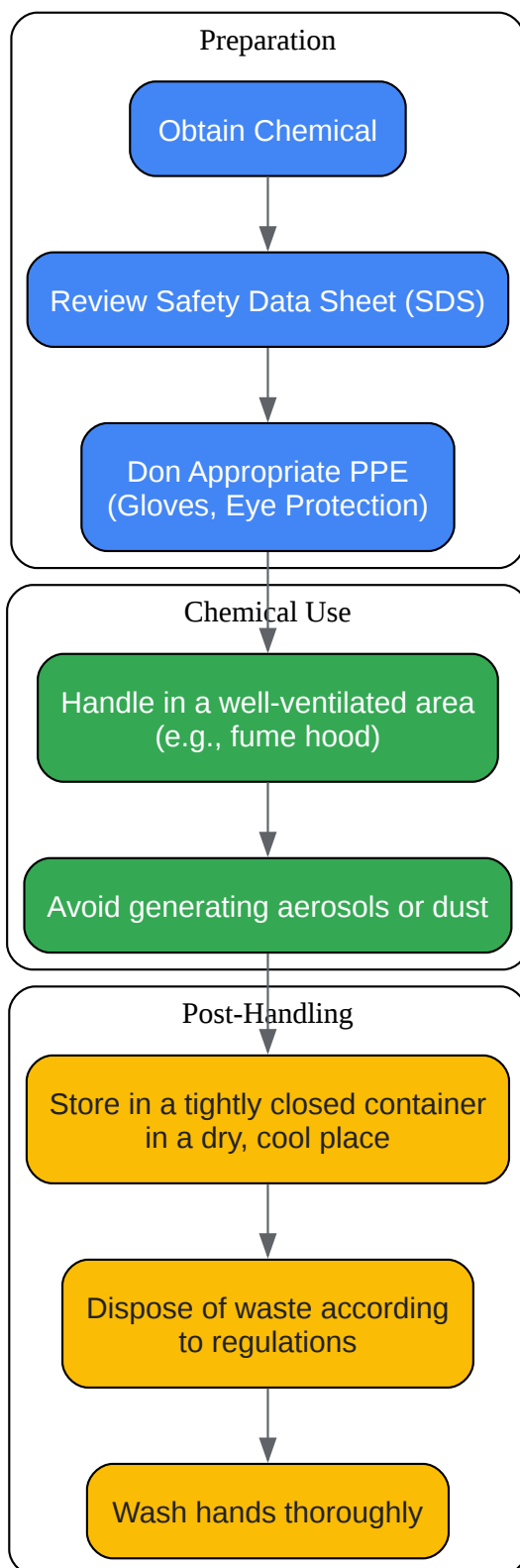
Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

3.1 Precautions for Safe Handling

- **Avoid Contact:** Prevent contact with skin and eyes.[12] Do not get in eyes, on skin, or on clothing.[4][11]
- **Ventilation:** Use in an area with appropriate exhaust ventilation.[12]
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly after handling.[4][11]

- Ingestion/Inhalation: Avoid ingestion and inhalation.[4][11]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 4.[3][4]



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Caption: General workflow for safely handling **ethyl mandelate** in a laboratory setting.

3.2 Conditions for Safe Storage

- Container: Keep container tightly closed in a dry and well-ventilated place.[4][11][12]
- Temperature: Store in a cool place, below 30°C (86°F).[9][12]
- Storage Class: Classified as a Storage Class 10 Combustible Liquid.[2]
- Incompatibilities: No specific incompatible materials are listed, but stability is noted as stable under normal conditions.[4]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are critical for preventing exposure.

- Engineering Controls: Handle in accordance with good industrial hygiene and safety practice.[12] Ensure adequate ventilation, especially at places where dust or aerosols may be formed.[12]
- Personal Protective Equipment (PPE):

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or OSHA's regulations in 29 CFR 1910.133.	[11] [12]
Skin Protection	Handle with chemical impermeable gloves (inspected prior to use). Wear impervious clothing.	[3] [12]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. Use NIOSH/MSHA or EN 149 approved respirators if exposure limits are exceeded or irritation occurs.	[11] [12]

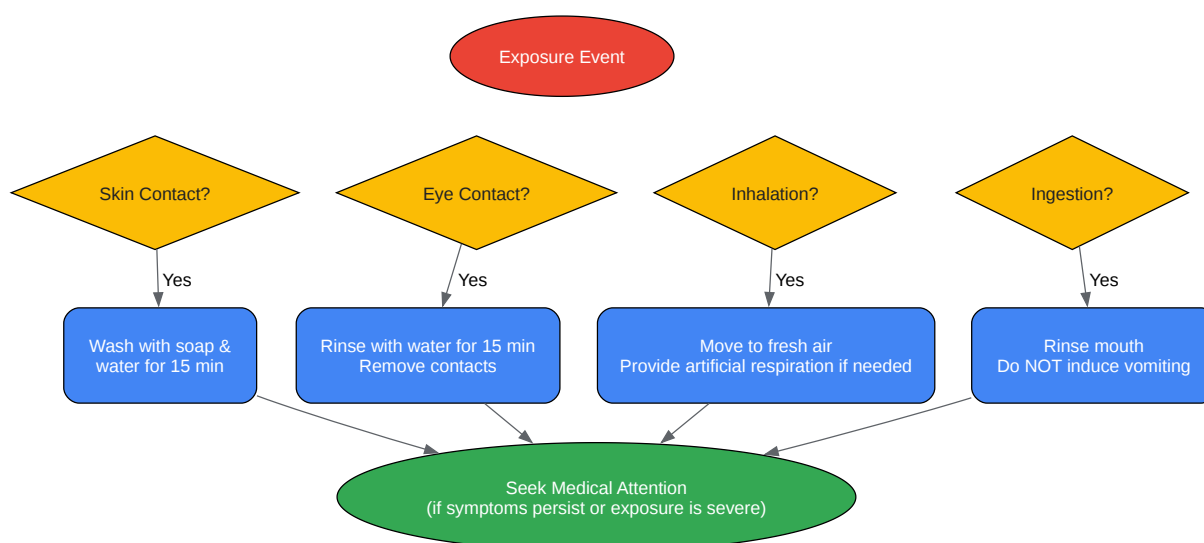
First Aid and Emergency Procedures

Immediate and appropriate action is vital in the event of an exposure or emergency.

5.1 First Aid Measures

- General Advice: Consult a physician and show them the safety data sheet.[\[12\]](#)
- Inhalation: Move the person into fresh air.[\[12\]](#) If breathing is difficult, give oxygen.[\[5\]](#) If not breathing, give artificial respiration and consult a doctor immediately.[\[4\]](#)[\[5\]](#)[\[12\]](#)
- Skin Contact: Take off contaminated clothing immediately.[\[5\]](#) Wash off with soap and plenty of water for at least 15 minutes.[\[4\]](#)[\[11\]](#)[\[12\]](#) If skin irritation persists, call a physician.[\[4\]](#)[\[11\]](#)

- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[4][11][12] Remove contact lenses if present and easy to do, and continue rinsing.[4][11] Seek immediate medical attention.[4][5]
- Ingestion: Do NOT induce vomiting.[5] Rinse mouth with water.[5][12] Never give anything by mouth to an unconscious person.[5][12] Call a doctor or Poison Control Center immediately.
[5]



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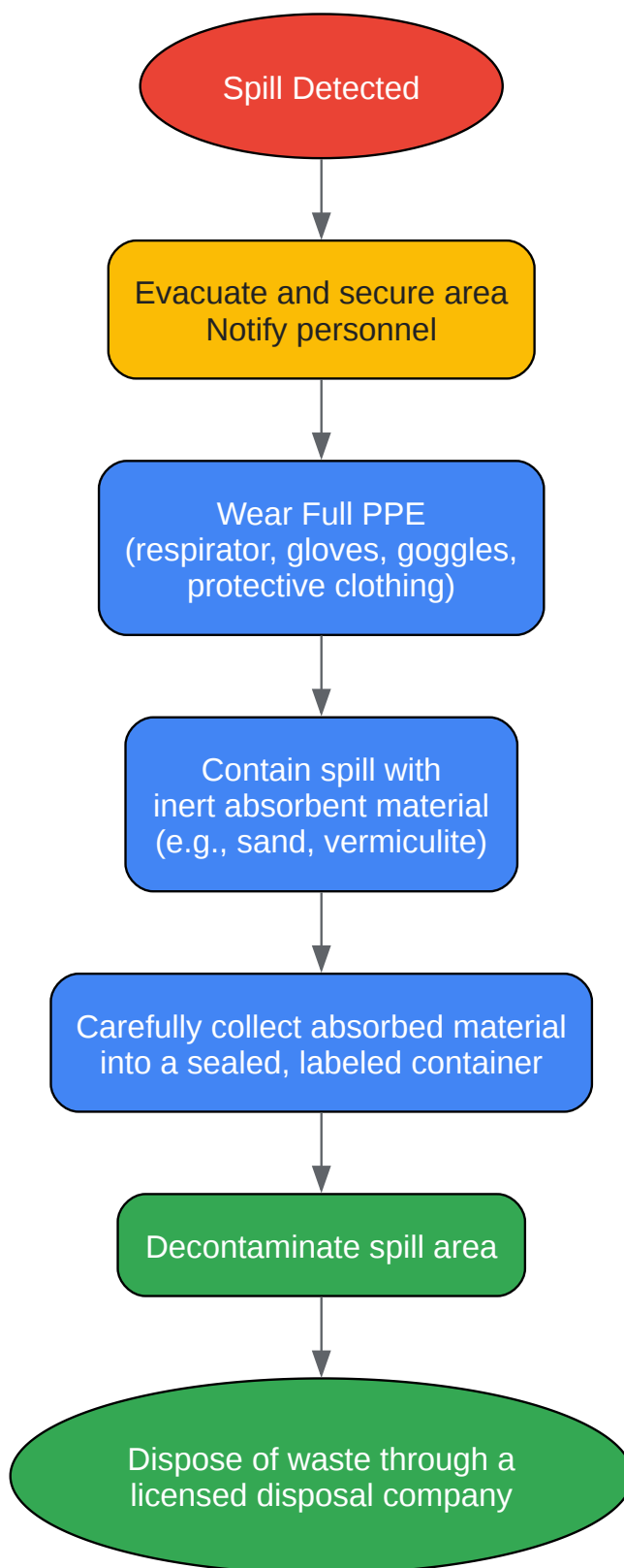
Caption: Decision-making flow for first aid response to **ethyl mandelate** exposure.

5.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][12]
- Hazardous Combustion Products: May include carbon dioxide and nitrogen oxides (NOx). [12]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[4][5][12]

5.3 Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[12] Ensure adequate ventilation. [12] Evacuate personnel to safe areas and keep people away from and upwind of the spill.[3] [12]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[3] Do not let the product enter drains.[11][12]
- Methods for Containment and Clean-up: Soak up with inert absorbent material.[11] Collect spillage, sweep up, and shovel into suitable, closed containers for disposal.[11][12]



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Caption: Step-by-step protocol for responding to an **ethyl mandelate** spill.

Experimental Protocols

The safety and toxicological data presented in this guide are derived from Safety Data Sheets (SDS) and chemical databases.[1][4][5][12] These documents summarize the results of toxicological testing but do not provide the detailed experimental protocols (e.g., specific animal models, dosing regimens, analytical methods) used to generate the data. Such studies are typically conducted under standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), but the specific methodologies for **ethyl mandelate** are proprietary and not publicly available in the cited sources.

Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous and must consult local, regional, and national regulations for complete and accurate classification.[11]

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.[12] One method is to burn in a chemical incinerator equipped with an afterburner and scrubber.[12]
- Contaminated Packaging: Dispose of as unused product.[12]

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